

# A Deep Dive into the Solubility of Bromocresol Purple in Water and Ethanol

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## Compound of Interest

Compound Name: *Bromocresol Purple*

Cat. No.: *B057273*

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This technical guide provides a comprehensive overview of the solubility of **Bromocresol Purple** in two common laboratory solvents: water and ethanol. Designed for researchers, scientists, and professionals in drug development, this document compiles quantitative solubility data, details established experimental protocols for solubility determination, and presents a visual workflow of the experimental process.

## Quantitative Solubility Data

The solubility of **Bromocresol Purple**, a triphenylmethane dye commonly used as a pH indicator, varies significantly between water and ethanol. The following table summarizes the available quantitative data for **Bromocresol Purple** and its sodium salt in these solvents.

| Compound                       | Solvent | Solubility       | Notes |
|--------------------------------|---------|------------------|-------|
| Bromocresol Purple             | Water   | < 0.1 %          | [1]   |
| "practically insoluble"        |         |                  |       |
| 0.1 g/100 ml                   | [2]     |                  |       |
| Bromocresol Purple             | Ethanol | Soluble, 1 mg/mL | [3]   |
| 8 g/100 ml                     |         |                  |       |
| 80 mg/ml                       |         |                  |       |
| Bromocresol Purple Sodium Salt | Water   | 8%               |       |
| Bromocresol Purple Sodium Salt | Ethanol | 2%               |       |

## Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a critical step in many scientific disciplines. The "shake-flask" method is a widely recognized and reliable technique for determining the thermodynamic solubility of a substance and is recommended by the Organisation for Economic Co-operation and Development (OECD) Guideline 105 for testing of chemicals.

### Principle of the Shake-Flask Method

The shake-flask method is predicated on achieving a state of equilibrium between the undissolved solute and a saturated solution. An excess amount of the solid compound is added to the solvent of interest and agitated at a constant temperature for a prolonged period to ensure that the solvent is fully saturated. Following this equilibration period, the undissolved solid is separated from the solution, and the concentration of the dissolved solute in the clear supernatant is determined using a suitable analytical technique.

### Detailed Methodology

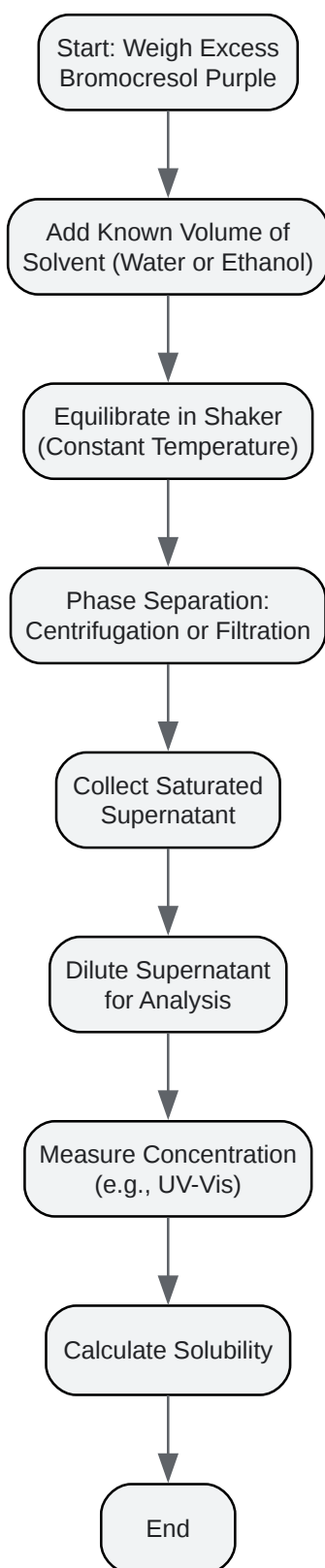
The following protocol outlines the steps for determining the solubility of **Bromocresol Purple** using the shake-flask method:

- Preparation of Materials:
  - **Bromocresol Purple** (solid powder)
  - Solvent (deionized water or absolute ethanol)
  - Thermostatically controlled shaker or incubator
  - Centrifuge or filtration apparatus (e.g., syringe filters with a pore size of 0.45  $\mu\text{m}$ )
  - Analytical balance
  - Volumetric flasks and pipettes
  - UV-Vis spectrophotometer or other suitable analytical instrument for concentration measurement
- Equilibration:
  - Accurately weigh an excess amount of **Bromocresol Purple** powder and transfer it to a series of flasks.
  - Add a known volume of the solvent (water or ethanol) to each flask.
  - Securely cap the flasks and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25  $^{\circ}\text{C}$ ).
  - Agitate the flasks at a constant speed for a sufficient duration to reach equilibrium. The time required can vary and may need to be determined empirically, but typically ranges from 24 to 72 hours.
- Phase Separation:
  - After the equilibration period, allow the flasks to stand undisturbed for a sufficient time to permit the sedimentation of the excess solid.
  - Carefully separate the saturated solution from the undissolved solid. This can be achieved by either:

- Centrifugation: Centrifuge the flasks at a high speed to pellet the undissolved solid.
- Filtration: Filter the solution using a syringe filter that is compatible with the solvent and does not adsorb the solute.
- Analysis:
  - Accurately dilute a known volume of the clear, saturated supernatant with the respective solvent to a concentration that falls within the linear range of the analytical instrument.
  - Measure the concentration of **Bromocresol Purple** in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry at its maximum absorbance wavelength.
  - Prepare a calibration curve using standard solutions of known **Bromocresol Purple** concentrations to accurately determine the concentration of the unknown samples.
- Calculation:
  - Calculate the solubility of **Bromocresol Purple** in the solvent using the measured concentration of the saturated solution and accounting for any dilution factors. The solubility is typically expressed in units such as g/L, mg/mL, or molarity.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of a compound using the shake-flask method.



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Caption: Experimental workflow for solubility determination.

This technical guide provides a foundational understanding of the solubility characteristics of **Bromocresol Purple** in water and ethanol. The provided data and protocols are intended to support researchers and scientists in their experimental design and execution.

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## References

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